

Application Notes and Protocols for Utilizing 2-Hydroxybehenoyl-CoA in Enzyme Assays

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Compound of Interest

Compound Name: 2-Hydroxybehenoyl-CoA

Cat. No.: B15598983

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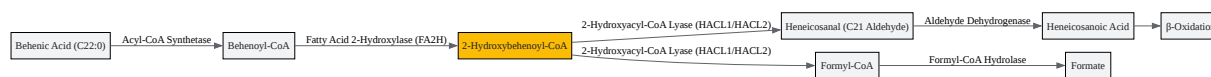
For Researchers, Scientists, and Drug Development Professionals

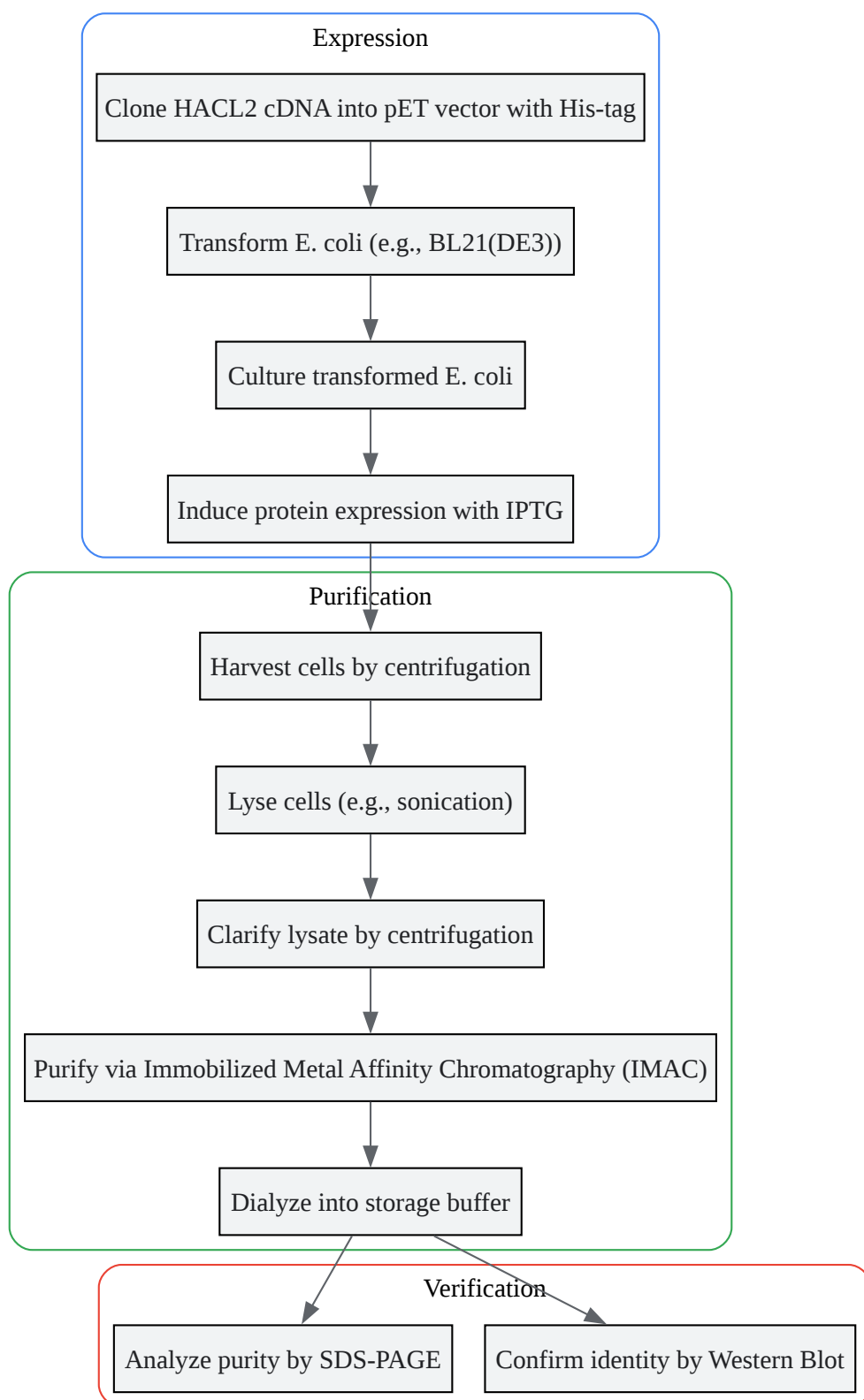
Introduction

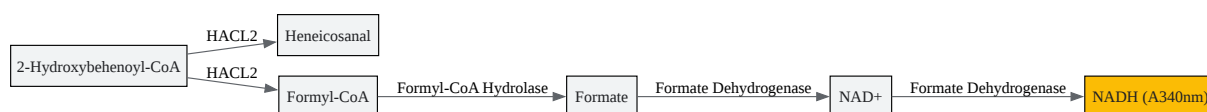
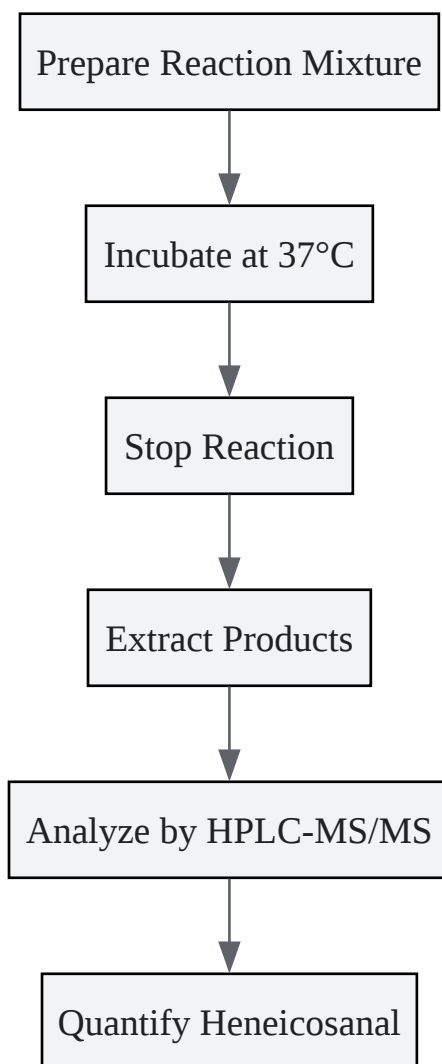
2-Hydroxybehenoyl-CoA is a crucial intermediate in the peroxisomal α -oxidation pathway, a metabolic process responsible for the degradation of 3-methyl-branched fatty acids and 2-hydroxy long-chain fatty acids. The enzymatic conversion of **2-Hydroxybehenoyl-CoA** serves as a key step in maintaining lipid homeostasis, and its dysregulation has been implicated in several metabolic disorders. These application notes provide detailed protocols for utilizing **2-Hydroxybehenoyl-CoA** as a substrate in enzyme assays, primarily focusing on the activity of 2-hydroxyacyl-CoA lyase. The provided methodologies are essential for researchers investigating lipid metabolism, developing novel therapeutics for metabolic diseases, and screening for enzyme inhibitors.

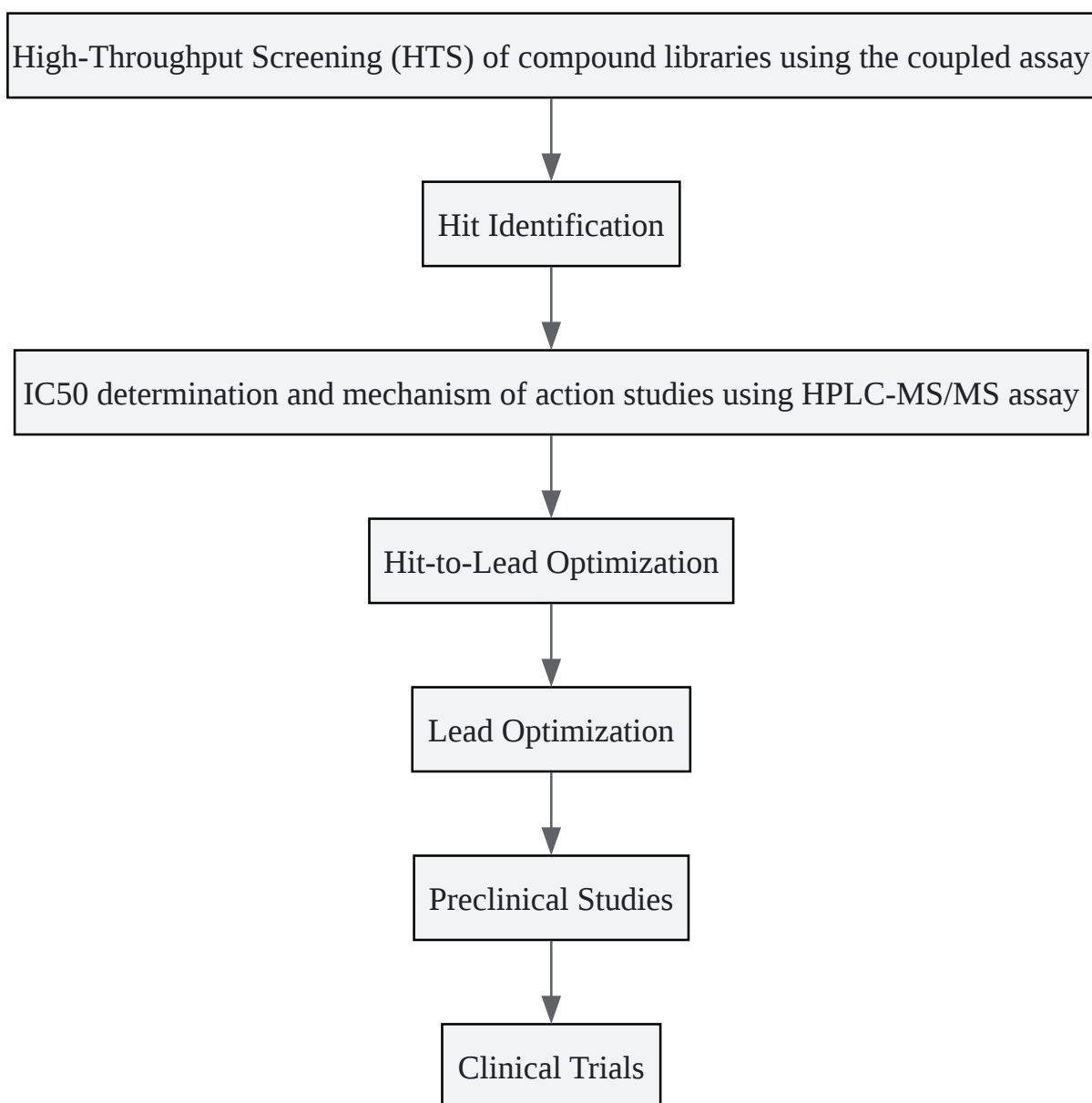
Metabolic Pathway: Peroxisomal α -Oxidation

The degradation of **2-Hydroxybehenoyl-CoA** occurs within the peroxisomal α -oxidation pathway. This pathway is essential for the breakdown of fatty acids that cannot be processed by β -oxidation due to methyl branching at the β -carbon.









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